

Application Note: High-Yield Synthesis of 5-(4-Hydroxyphenyl)nicotinic Acid

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Compound of Interest

Compound Name: 5-(4-Hydroxyphenyl)nicotinic acid

CAS No.: 1181566-40-4

Cat. No.: B1498888

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Abstract & Strategic Overview

The target molecule, **5-(4-Hydroxyphenyl)nicotinic acid**, represents a critical scaffold in medicinal chemistry, often serving as a pharmacophore in kinase inhibitors (e.g., STAT3, p38 MAPK) and GPCR agonists (e.g., GPR109A).

Synthesizing this zwitterionic species presents unique challenges:

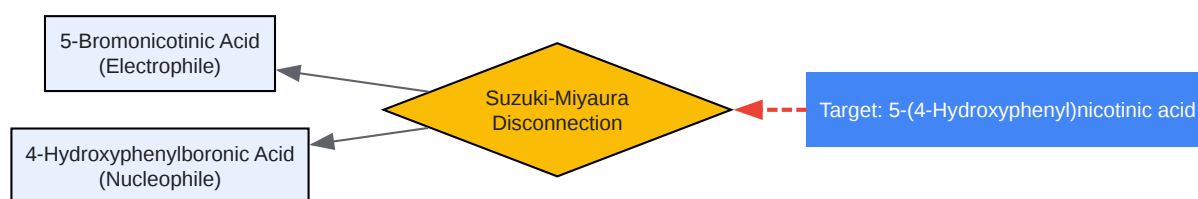
- **Solubility:** The product is amphoteric, possessing both a basic pyridine nitrogen and acidic carboxyl/phenol groups, leading to poor solubility in standard organic solvents at neutral pH.
- **Chemoselectivity:** The presence of a free carboxylic acid and a free phenol can poison sensitive palladium catalysts or lead to side reactions if not managed.

This protocol details a Direct Aqueous-Organic Suzuki Coupling strategy. Unlike traditional routes that require laborious protection/deprotection steps (e.g., using methyl esters or benzyl ethers), this method utilizes the water solubility of the ionized reactants to drive the reaction, maximizing atom economy and reducing step count.

Retrosynthetic Logic

The disconnection relies on the biaryl C-C bond formation at the C5 position of the pyridine ring.

- Coupling Partner A: 5-Bromonicotinic acid (Electrophile).
- Coupling Partner B: 4-Hydroxyphenylboronic acid (Nucleophile).
- Catalytic System: Pd(dppf)Cl₂ · DCM complex is chosen for its robustness against oxidation and high activity in aqueous bi-phasic systems.



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Figure 1: Retrosynthetic analysis utilizing a convergent C-C bond formation.

Experimental Protocol

Materials & Reagents

Reagent	MW (g/mol)	Equiv.[1]	Purity Requirement	Function
5-Bromonicotinic acid	202.01	1.0	>98%	Substrate (Halide)
4-Hydroxyphenylboronic acid	137.93	1.2	>97%	Substrate (Boronic Acid)
Pd(dppf)Cl ₂ · CH ₂ Cl ₂	816.64	0.03	Catalyst Grade	Catalyst
Sodium Carbonate (Na ₂ CO ₃)	105.99	3.5	Anhydrous	Base
1,4-Dioxane	-	Solvent	HPLC Grade	Organic Solvent
Water (deionized)	-	Solvent	18 MΩ	Aqueous Solvent

Critical Note on Base Stoichiometry: Standard Suzuki protocols call for 2.0 equivalents of base. However, this substrate contains two acidic protons (carboxylic acid pKa ~4.8, phenol pKa ~10).

- 1.0 equiv neutralizes the carboxylic acid.
- 1.0 equiv neutralizes the phenol (facilitating transmetallation).
- 1.5 equiv serves as the catalytic base for the Suzuki cycle.
- Total: 3.5 equivalents are required to ensure the reaction does not stall.

Step-by-Step Procedure

Phase 1: Reaction Setup

- Vessel Preparation: Flame-dry a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a reflux condenser. Allow to cool under a stream of nitrogen.

- **Solvent Degassing:** In a separate flask, prepare a mixture of 1,4-Dioxane and Water (4:1 ratio, e.g., 40 mL Dioxane : 10 mL Water). Sparge with nitrogen gas for 20 minutes. Oxygen is the enemy of Palladium(0); thorough degassing is non-negotiable.
- **Loading:** Charge the RBF with:
 - 5-Bromonicotinic acid (1.0 g, 4.95 mmol)
 - 4-Hydroxyphenylboronic acid (0.82 g, 5.94 mmol)
 - Na_2CO_3 (1.84 g, 17.3 mmol)
 - $\text{Pd}(\text{dppf})\text{Cl}_2 \cdot \text{CH}_2\text{Cl}_2$ (121 mg, 0.15 mmol, 3 mol%)
- **Solvent Addition:** Add the degassed solvent mixture (50 mL) via syringe/cannula.

Phase 2: Reaction Execution

- **Heating:** Place the flask in a pre-heated oil bath at 90°C.
- **Monitoring:** Stir vigorously. The reaction typically turns dark red/black (characteristic of active Pd). Monitor by LC-MS or TLC (Eluent: 10% MeOH in DCM with 1% Acetic Acid).
 - **Endpoint:** Conversion should be >95% within 4–6 hours.

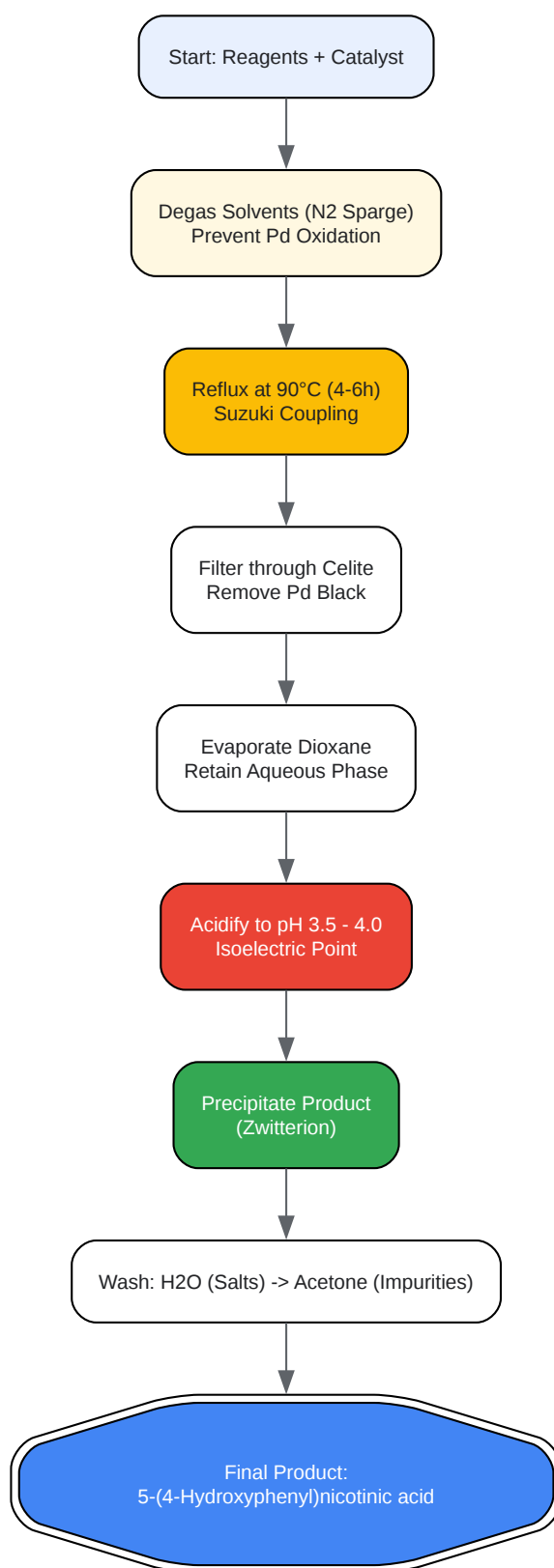
Phase 3: Workup & Purification (The "Isoelectric Precipitation" Method)

Nicotinic acid derivatives are amphoteric. Traditional extraction (e.g., EtOAc/Water) often fails because the product stays in the aqueous phase at high pH (as a salt) and low pH (as a pyridinium species).

- **Filtration:** Cool the mixture to room temperature. Filter through a pad of Celite to remove palladium black. Rinse the pad with 10 mL of water.
- **Volume Reduction:** Concentrate the filtrate under reduced pressure to remove the majority of the 1,4-dioxane. You will be left with a basic aqueous solution (pH ~11-12).
- **Precipitation (Critical Step):**

- Place the aqueous solution in an ice bath.
- Slowly add 1M HCl dropwise while monitoring pH.
- Target pH: 3.5 – 4.0.
- Observation: As the pH approaches 4.0, a heavy off-white/beige precipitate will form. This is the zwitterionic product at its isoelectric point.
- Isolation: Stir the suspension at 0°C for 30 minutes to maximize yield. Filter the solid using a Buchner funnel.
- Washing: Wash the cake with cold water (2 x 10 mL) to remove inorganic salts, followed by cold acetone (1 x 5 mL) to remove unreacted boronic acid.
- Drying: Dry the solid in a vacuum oven at 50°C for 12 hours.

Workflow Diagram



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Figure 2: Operational workflow emphasizing the critical acidification step for isolation.

Analytical Characterization

To validate the synthesis, compare your isolated solid against these expected spectral data points.

- Physical State: Off-white to beige powder.
- Melting Point: >250°C (decomposition expected).
- ^1H NMR (400 MHz, DMSO- d_6):
 - δ 13.5 (br s, 1H, -COOH)
 - δ 9.8 (s, 1H, -OH)
 - δ 9.05 (d, $J=2.0$ Hz, 1H, Py-H2)
 - δ 8.90 (d, $J=2.0$ Hz, 1H, Py-H6)
 - δ 8.45 (t, $J=2.0$ Hz, 1H, Py-H4)
 - δ 7.60 (d, $J=8.5$ Hz, 2H, Ar-H2'/6')
 - δ 6.90 (d, $J=8.5$ Hz, 2H, Ar-H3'/5')
- Interpretation: The presence of two doublets at ~9.0 ppm confirms the 3,5-substitution pattern on the pyridine ring. The coupling constant of ~8.5 Hz in the aryl region confirms the para-substituted phenyl ring.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (<40%)	Incomplete precipitation	Ensure pH is strictly between 3.5 and 4.0. If pH is too low (<2), the soluble pyridinium salt forms.
Black Precipitate	Palladium contamination	Ensure thorough Celite filtration before acidification. If product is grey, redissolve in base, treat with activated carbon, filter, and re-precipitate.
Starting Material Remains	Catalyst poisoning	Free carboxylic acids can sometimes inhibit Pd. Switch to Method B (Ester Route): Use Methyl 5-bromonicotinate, then hydrolyze with LiOH in the final step.
Product is Sticky/Gum	Boronic acid impurities	Triturate the solid with hot ethanol or recrystallize from water/ethanol (1:1).

References

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